

In Silico Assessment of Butenedioic Acid Isomers: A Comparative Reactivity Guide

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Compound of Interest

Compound Name: (2Z)-2-Methyl-3-phenylbut-2-enedioic acid

CAS No.: 89911-47-7

Cat. No.: B2671861

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Executive Summary: The Cis-Trans Conundrum

In drug development and polymer synthesis, the choice between Maleic acid (cis-butenedioic acid) and Fumaric acid (trans-butenedioic acid) is rarely arbitrary. While they share the identical molecular formula (

), their reactivity profiles diverge drastically due to stereochemical constraints.

This guide moves beyond basic stoichiometry to explore the quantum mechanical origins of their behavior. We will utilize Density Functional Theory (DFT) to quantify why Maleic acid is kinetically labile (prone to dehydration and isomerization) while Fumaric acid acts as a thermodynamic sink.

Key Takeaway: The ~22–26 kJ/mol stability penalty inherent to Maleic acid drives its heightened reactivity in nucleophilic additions and dehydration, whereas Fumaric acid's stability makes it the preferred counter-ion for pharmaceutical salts requiring long-term shelf life.

The Thermodynamic Landscape

To predict reactivity, we must first map the ground state potential energy surface (PES). The fundamental difference lies in the steric repulsion between the two carboxyl groups in the cis isomer.

Relative Stability Data

Experimental calorimetry and DFT calculations (B3LYP/6-311++G(d,p)) consistently show Fumaric acid as the global minimum.

Parameter	Maleic Acid (cis)	Fumaric Acid (trans)	(Difference)
Geometry	/ Planar (distorted)	/ Planar	N/A
Relative Energy ()	+5.4 to +6.2 kcal/mol	0.0 kcal/mol (Reference)	~6 kcal/mol (Steric Strain)
Melting Point	130 – 139 °C	287 °C	Lattice Energy Stability
Dipole Moment	~2.5 - 3.0 Debye	0.0 Debye	Symmetry cancellation

Scientist's Insight: The non-zero dipole moment of Maleic acid makes it significantly more soluble in polar solvents (water) compared to Fumaric acid. However, this high solubility comes at the cost of crystal lattice stability.

Electronic Structure & The pKa Anomaly

One of the most critical aspects for salt selection in pharma is acidity. Here, the computational model reveals a fascinating "crossing" effect driven by Intramolecular Hydrogen Bonding (IHB).

The "pKa Crossing" Phenomenon

Unlike simple acids, the acidity of these isomers does not follow a linear trend.

- First Ionization (

): Maleic acid is a stronger acid.[\[1\]](#)[\[2\]](#)

- Mechanism:[\[3\]](#) Upon losing the first proton, the resulting maleate mono-anion forms a strong 7-membered IHB ring (

). This stabilizes the conjugate base, driving the equilibrium forward.

- Second Ionization (

): Maleic acid is a weaker acid.

- Mechanism:[\[3\]](#) Removing the second proton requires breaking that stabilizing IHB and overcoming the electrostatic repulsion of two adjacent carboxylate anions.

Acid	(Exp)	(Exp)	Structural Cause
Maleic (cis)	1.9	6.2	Stabilized Mono-anion (IHB)
Fumaric (trans)	3.0	4.4	No IHB; purely inductive effects

Visualization of the Iso-Surface

The electrostatic potential map (ESP) confirms that the electron density in the Maleic mono-anion is delocalized across the IHB, whereas Fumaric acid relies on solvent interactions for stabilization.

Case Study: Anhydride Formation & Dehydration

This is the definitive "self-validating" experiment for distinguishing the isomers.

The Reaction: Dehydration to form Maleic Anhydride.

- Maleic Acid: Reacts readily at ~140°C. The cis geometry pre-organizes the hydroxyl and carbonyl groups in close proximity (proximal effect).

- Fumaric Acid: Inert to direct dehydration. The trans geometry places the reactive groups apart.^[4] Dehydration requires a high-energy isomerization step first.

Computational Pathway (Graphviz)

The following diagram illustrates the reaction coordinate. Note the high barrier for Fumaric acid compared to the barrierless/low-barrier path for Maleic acid.



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Figure 1: Reaction coordinate illustrating the energetic cost required for Fumaric acid to access the anhydride pathway.

Experimental Validation Protocol

To validate your computational predictions, perform the following FTIR (Fourier-Transform Infrared Spectroscopy) workflow. This protocol confirms the cis vs. trans nature via carbonyl stretching frequencies.

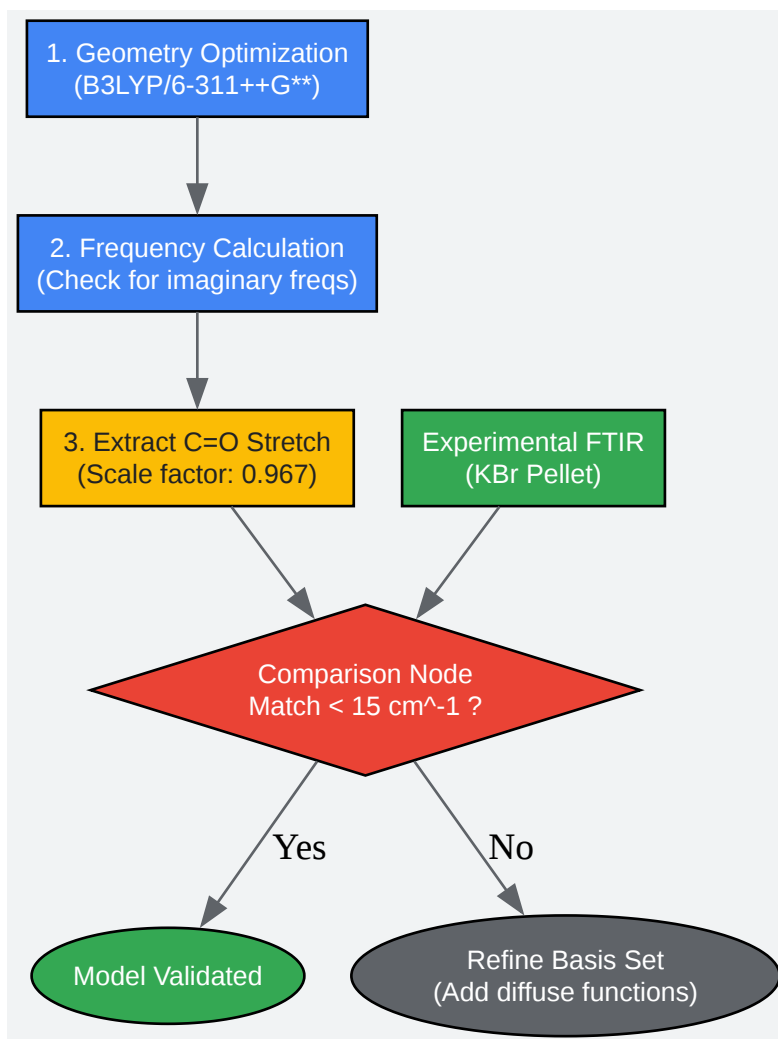
Computational Setup (Gaussian/ORCA)

Objective: Calculate vibrational frequencies to compare with experimental IR spectra.

- Method: DFT B3LYP
- Basis Set: 6-311++G(d,p) (Diffuse functions are critical for describing the lone pairs on Oxygen).
- Solvation: CPCM (Water) – Essential for pKa prediction; use Gas Phase for IR comparison.

Input Block Example (Gaussian):

The Validation Workflow



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Figure 2: Self-validating workflow to ensure computational accuracy before moving to reactivity predictions.

Diagnostic Bands

- Maleic Acid: Look for the stretch shifted to lower wavenumbers (~1690) due to IHB weakening the bond.
- Fumaric Acid: Distinct

stretch at higher wavenumbers (~1710

) and the absence of the "broad" IHB -OH stretch seen in Maleic.

References

- NIST Chemistry WebBook. Maleic Acid & Fumaric Acid Thermochemical Data. Standard Reference Data. [\[Link\]](#)
- Journal of Chemical Physics. Intramolecular hydrogen bonding in maleic acid: A DFT study. [\[Link\]](#)
- ACS Omega. Kinetic Study on the Preparation of Fumaric Acid from Maleic Acid. (Isomerization Kinetics). [\[Link\]](#)
- Gaussian, Inc. Thermochemistry in Gaussian. Whitepaper on calculating Enthalpy and Gibbs Free Energy. [\[Link\]](#)

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Sources

- [1. norbidar.com](#) [[norbidar.com](#)]
- [2. scribd.com](#) [[scribd.com](#)]
- [3. m.youtube.com](#) [[m.youtube.com](#)]
- [4. Matrix Isolation Study of Fumaric and Maleic Acids in Solid Nitrogen - PMC](#) [[pmc.ncbi.nlm.nih.gov](#)]
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